

Core Physical Properties of 1-Ethyl-4-iodobenzene

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Compound of Interest

Compound Name: 1-Ethyl-4-iodobenzene

Cat. No.: B1345684

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1-Ethyl-4-iodobenzene, with the CAS number 25309-64-2, is an organic compound with the chemical formula C₈H₉I.^{[1][2]} It appears as a colorless or pale yellow solid or liquid.^[1] This compound is soluble in organic solvents such as ether and chloroform, but it is insoluble in water.^{[1][3]}

The key physical properties of **1-Ethyl-4-iodobenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Units
Molecular Formula	C ₈ H ₉ I	
Molecular Weight	232.06	g/mol
Density	1.6	g/cm ³
Melting Point	-17	°C
Boiling Point	112-113 (at 20 mmHg)	°C
Flash Point	107	°C
Refractive Index	1.5905-1.5925	

Sources:^{[1][2][4][5][6][7][8][9][10][11][12]}

Experimental Protocols for Property Determination

The following sections detail the standard laboratory procedures for determining the key physical properties of a chemical substance like **1-Ethyl-4-iodobenzene**.

Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state.^[13] For a pure crystalline organic compound, this transition occurs over a narrow range, typically 0.5-1.0°C.^[14] The presence of impurities generally leads to a depression and broadening of the melting point range.^{[14][15]}

Methodology: Capillary Tube Method

A common and effective method for determining the melting point is the capillary tube method, often utilizing a Thiele tube or a Mel-Temp apparatus.^{[14][16]}

- **Sample Preparation:** A small amount of the finely powdered organic solid is packed into a capillary tube, which is sealed at one end.^{[16][17]}
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[16] This assembly is then placed in a heating bath (e.g., a Thiele tube containing mineral oil) or a metal block heating apparatus.^{[14][16]}
- **Heating:** The apparatus is heated slowly and uniformly, at a rate of about 1-2°C per minute, especially near the expected melting point.^[16]
- **Observation and Measurement:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it completely liquefies are recorded. This range represents the melting point.^{[14][17]}

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[18][19]}

Methodology: Thiele Tube Method

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube or fusion tube.
[20] A capillary tube, sealed at one end, is placed inverted into the liquid.[20][21]
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a heating bath, such as a Thiele tube filled with a high-boiling point liquid like paraffin oil.[22]
- **Heating:** The apparatus is heated gently and uniformly.[20]
- **Observation and Measurement:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube.[20] The heat source is then removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[22]

Density Determination

Density is the mass of a substance per unit of volume.[23] For liquids, this is commonly determined using gravimetric methods.

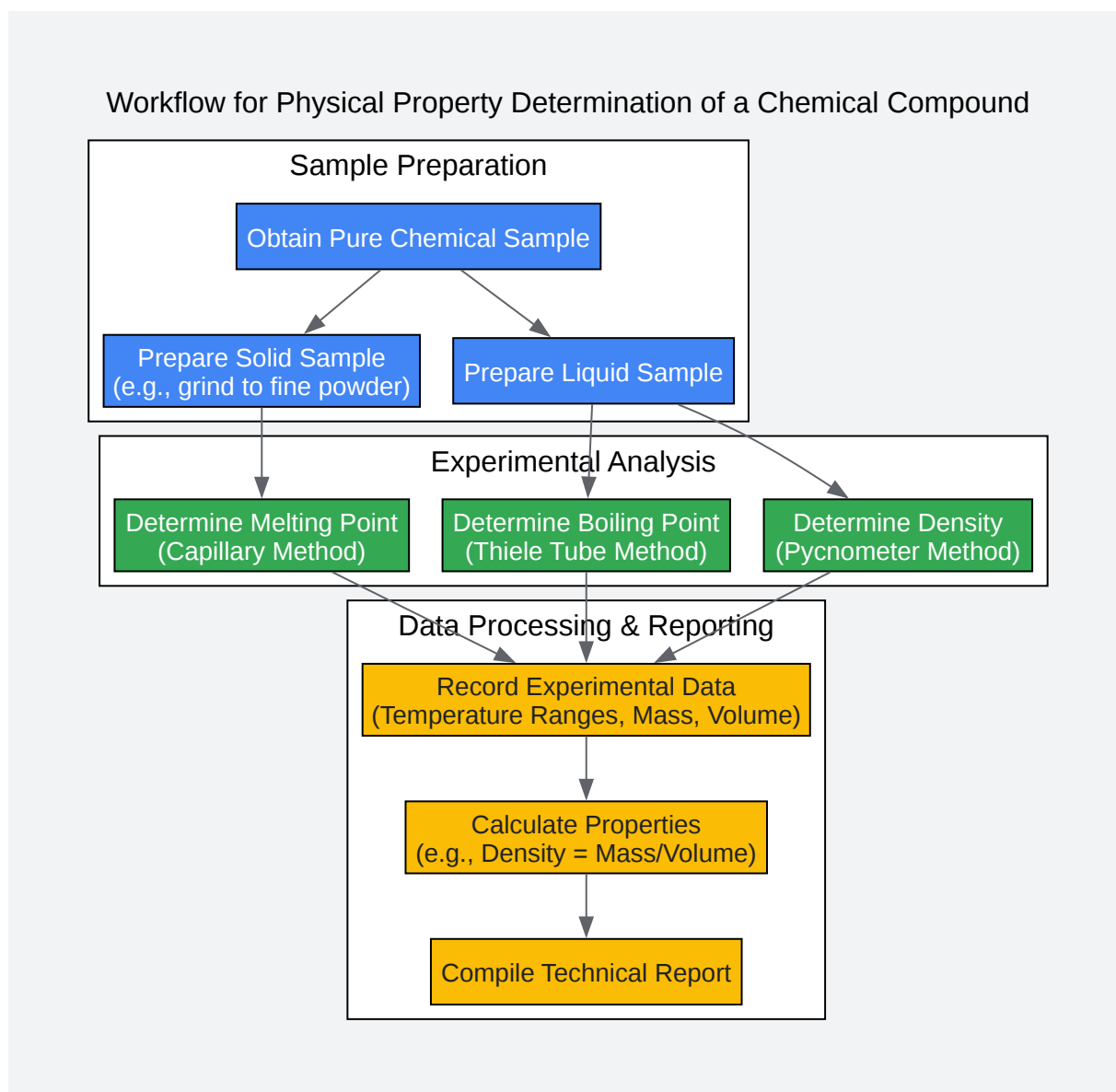
Methodology: Pycnometer Method

A pycnometer is a glass flask with a precisely defined volume used for measuring the density of liquids.[24]

- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured using an analytical balance.[24]
- **Mass of Pycnometer with Sample:** The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The mass of the filled pycnometer is then measured.[24]
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[24][25][26][27]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a chemical compound.



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Caption: Logical workflow for determining the physical properties of a chemical.

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